

GSK4027 BET family selectivity 18000-fold

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Compound Focus: GSK 4027

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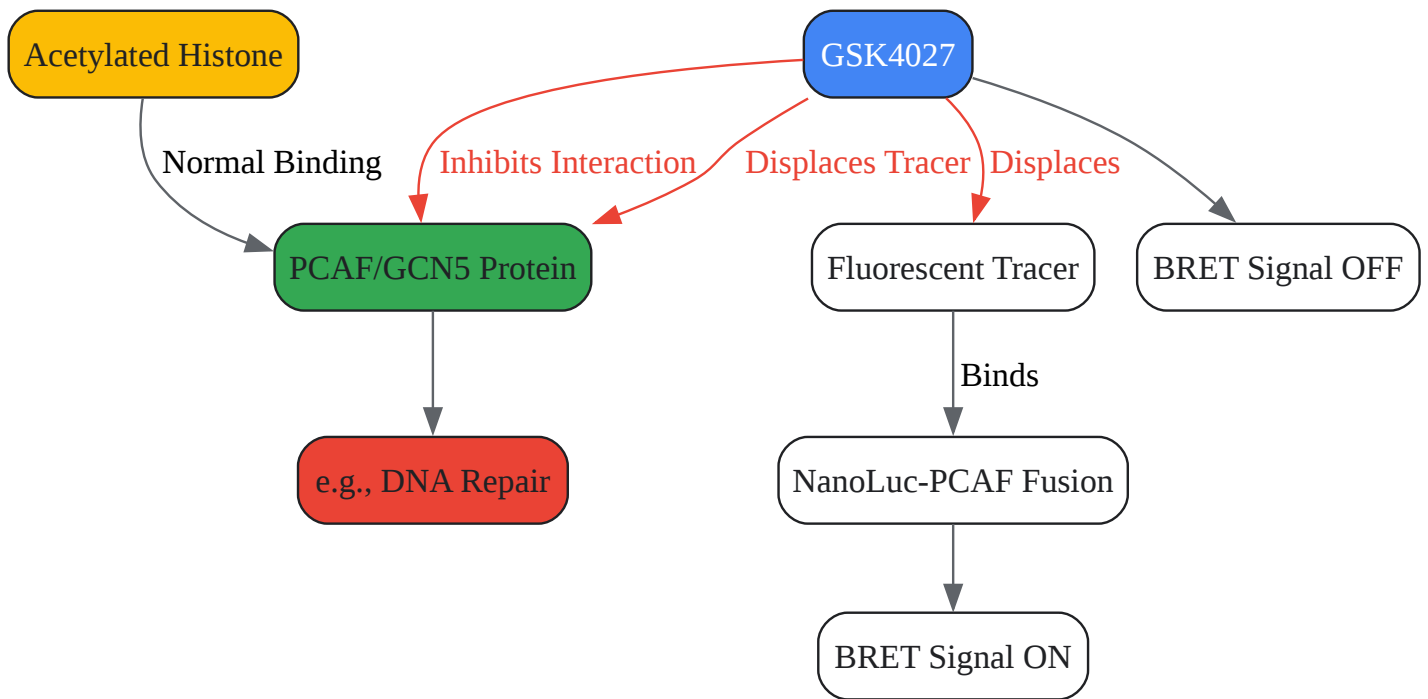
Experimental Protocols for Key Data

The high-quality data supporting GSK4027 comes from standardized, industry-recognized experimental protocols.

- **Target Potency and Selectivity (BROMOscan):** This high-throughput assay quantitatively measures the binding affinity of GSK4027 to numerous bromodomains simultaneously [1]. The assay uses an immobilized ligand competition method to determine dissociation constants (Kd) or inhibition constants (Ki), with the **Ki value of 1.4 nM for PCAF/GCN5** and the resulting selectivity fold-windows calculated from these values [2] [3].
- **Cellular Target Engagement (NanoBRET):** This assay confirms that GSK4027 engages its intended target in a live cellular environment [2] [3]. It works by expressing a full-length PCAF protein fused to a NanoLuc luciferase tag in HEK293 cells. A cell-permeable fluorescent tracer binds the PCAF bromodomain, bringing the luciferase and fluorophore close enough for BRET (Bioluminescence Resonance Energy Transfer). When GSK4027 enters cells and displaces the tracer, the BRET signal decreases, allowing calculation of a cellular IC₅₀ value [2] [3].

Bromodomain Inhibition and Research Applications

GSK4027 inhibits the function of the PCAF/GCN5 bromodomain. The following diagram illustrates the mechanism and key experimental workflow for cellular target engagement.



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This targeted inhibition allows researchers to specifically probe the biological roles of PCAF/GCN5 bromodomains. Research has shown that the PCAF bromodomain plays a critical role in the **DNA damage response**, particularly in **Homologous Recombination (HR) repair** [4]. By using GSK4027, scientists can inhibit this interaction and study the resulting effects on genome stability.

Comparison with Alternative Chemical Probes

GSK4027 is one of several high-quality chemical probes available for bromodomain research. The table below compares it with other relevant probes.

Probe Name	Primary Target(s)	Key Features	Compared to GSK4027
GSK4027	PCAF/GCN5 Bromodomain	High potency (nM), >18,000x BET selectivity, excellent cellular activity [5] [2] [3].	The benchmark probe for PCAF/GCN5 on a pyridazinone scaffold [1].

Probe Name	Primary Target(s)	Key Features	Compared to GSK4027
L-Moses	PCAF/GCN5 Bromodomain	An earlier, orthogonal probe with a different chemical structure [1].	GSK4027 shows similar potency but a stronger response in cellular assays and should be prioritized [1].
JQ1	BET Family (BRD2/3/4)	A widely used pan-BET inhibitor; contrasts GSK4027's non-BET selectivity [1].	Highlights target family distinction; useful for experiments ruling out BET-related effects.

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